

Comprehensive Technical Guide: 2-Fluoro-5-iodobenzyl Chloride

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Compound of Interest

Compound Name: 2-Fluoro-5-iodobenzyl chloride

CAS No.: 1261749-34-1

Cat. No.: B1383543

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CAS Number: 1261749-34-1[1]

Executive Summary & Compound Identity

2-Fluoro-5-iodobenzyl chloride (CAS: 1261749-34-1) is a specialized halogenated building block extensively utilized in medicinal chemistry and advanced organic synthesis. Its structural uniqueness lies in the strategic positioning of three distinct functional handles: a reactive benzylic chloride, an ortho-fluoro group, and a meta-iodo substituent.

This tri-functional scaffold allows for orthogonal functionalization—enabling sequential nucleophilic substitution, palladium-catalyzed cross-coupling, and directed ortho-metallation or nucleophilic aromatic substitution (S_NAr). It is a critical intermediate in the synthesis of pharmaceuticals targeting kinase inhibition, GPCR modulation, and metabolic disorders.

Chemical Specifications

| Property | Specification |
|-------------------|---|
| IUPAC Name | 1-(Chloromethyl)-2-fluoro-5-iodobenzene |
| Common Name | 2-Fluoro-5-iodobenzyl chloride |
| CAS Number | 1261749-34-1 |
| Molecular Formula | C7H5ClFI |
| Molecular Weight | 270.47 g/mol |
| MDL Number | MFCD18396963 |
| Physical State | Typically a low-melting solid or viscous oil (dependent on purity) |
| Solubility | Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water |
| Stability | Moisture sensitive; susceptible to hydrolysis (store under inert gas) |

Synthetic Routes & Preparation

The synthesis of **2-Fluoro-5-iodobenzyl chloride** is most reliably achieved via the deoxychlorination of its alcohol precursor. This method offers higher selectivity and purity compared to radical halogenation of the corresponding toluene derivative.

Method A: Deoxychlorination of 2-Fluoro-5-iodobenzyl Alcohol (Preferred)

This route minimizes side reactions (such as ring chlorination) and provides a high-yielding conversion suitable for gram-to-kilogram scale-up.

Precursor: 2-Fluoro-5-iodobenzyl alcohol (CAS: 438050-27-2) Reagents: Thionyl Chloride (SOCl₂) or Phosphorous Trichloride (PCl₃) Solvent: Dichloromethane (DCM) or Toluene

Step-by-Step Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a pressure-equalizing addition funnel. Purge with Argon or Nitrogen.
- Dissolution: Charge the flask with 2-Fluoro-5-iodobenzyl alcohol (10.0 mmol) and anhydrous DCM (50 mL). Cool the solution to 0°C using an ice bath.
- Activation: Add catalytic N,N-dimethylformamide (DMF, 2-3 drops). Note: DMF acts as a catalyst by forming the reactive Vilsmeier-Haack intermediate, significantly accelerating the reaction.
- Chlorination: Add Thionyl Chloride (12.0 mmol, 1.2 eq) dropwise over 15 minutes. The evolution of SO₂ and HCl gas will be observed (use a scrubber).
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC (Hexanes/EtOAc 4:1) or LC-MS. The alcohol spot should disappear.
- Workup: Quench carefully with saturated aqueous NaHCO₃ at 0°C. Extract with DCM (3 x 30 mL). Wash combined organics with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- Purification: The crude residue is often sufficiently pure (>95%). If necessary, purify via flash column chromatography (SiO₂, 100% Hexanes to 5% EtOAc/Hexanes).

Method B: Radical Halogenation (Alternative)

Precursor: 2-Fluoro-5-iodotoluene Reagents: N-Chlorosuccinimide (NCS) or Sulfuryl Chloride (SO₂Cl₂) Catalyst: AIBN or Benzoyl Peroxide Conditions: Reflux in CCl₄ or Trifluorotoluene.

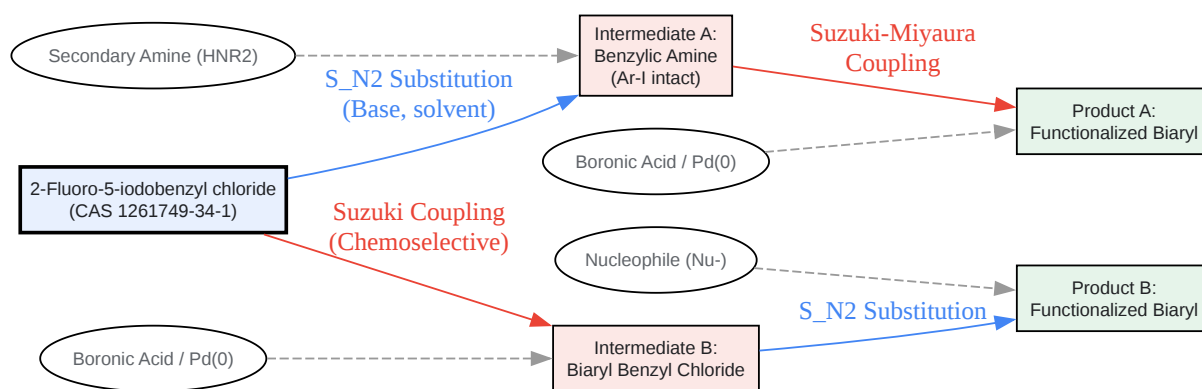
Note: This method is less preferred due to the potential for over-chlorination (benzal chloride formation) and the lability of the C-I bond under radical conditions.

Reactivity Profile & Mechanism

The versatility of CAS 1261749-34-1 stems from its ability to participate in two distinct reaction manifolds without interference: S_N2 Substitution and Pd-Catalyzed Cross-Coupling.

Mechanistic Pathway: Orthogonal Functionalization

The following diagram illustrates how the benzylic chloride and aryl iodide can be reacted sequentially.



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Caption: Orthogonal reaction pathways. Path 1 is generally preferred to avoid potential side reactions of the benzylic chloride under palladium catalysis conditions (e.g., oxidative addition to the C-Cl bond).

Key Reaction Classes

- Benzylic Substitution (SN₂):
 - Nucleophiles: Amines (primary/secondary), Alkoxides, Thiols, Azides.
 - Conditions: Mild bases (K₂CO₃, DIPEA) in polar aprotic solvents (DMF, CH₃CN).
 - Rate: Enhanced by the electron-withdrawing nature of the ortho-fluoro and meta-iodo groups, which stabilize the transition state slightly relative to unsubstituted benzyl chloride.
- Palladium-Catalyzed Coupling:
 - Site: C-I bond (Position 5).

- Selectivity: The C-I bond undergoes oxidative addition much faster than the C-Cl (benzylic) or C-F bonds, allowing for chemoselective coupling.
- Reactions: Suzuki-Miyaura (Aryl-Aryl), Sonogashira (Aryl-Alkyne), Heck (Aryl-Alkene).

Applications in Drug Discovery

This compound is a "privileged structure" precursor. The 2-fluoro-5-iodo motif is frequently embedded in kinase inhibitors to modulate metabolic stability and binding affinity.

Case Study: Synthesis of Kinase Inhibitors

In the development of tyrosine kinase inhibitors, the benzyl group is often used to occupy the hydrophobic pocket of the enzyme.

- Step 1: Reaction of CAS 1261749-34-1 with a piperazine-based core (SN2).
- Step 2: The iodine handle is then used to attach a solubilizing tail or a hinge-binding motif via Suzuki coupling.
- Role of Fluorine: The ortho-fluorine atom can form intramolecular hydrogen bonds or dipole interactions within the active site, often improving potency and metabolic stability (blocking metabolic oxidation at the benzylic position).

Handling, Stability & Safety (MSDS Insights)

Signal Word:DANGER

| Hazard Class | Statement | Precaution |
|------------------|---|--|
| Skin Corr.[1] 1B | Causes severe skin burns and eye damage. | Wear nitrile gloves, lab coat, and eye protection. |
| Lachrymator | Causes severe eye irritation and tearing. | Handle ONLY in a functioning fume hood. |
| Sensitizer | May cause allergic skin reaction. | Avoid breathing dust/fume/gas/mist/vapors.[1] |

Storage Protocol:

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under Nitrogen or Argon. Benzylic chlorides can hydrolyze to alcohols upon exposure to atmospheric moisture, releasing HCl gas.
- Container: Tightly sealed glass vial with a PTFE-lined cap.

References

- ChemicalBook. (n.d.). **2-Fluoro-5-iodobenzyl chloride** Product Description & Properties. Retrieved from
- Sigma-Aldrich. (n.d.). 1-Fluoro-4-iodobenzene Derivatives and Nomenclature. Retrieved from
- PubChem. (n.d.). Compound Summary: 2-(Chloromethyl)-1-fluoro-4-iodobenzene.[2][3] Retrieved from
- Aaron Chemicals. (n.d.). Product Catalog: CAS 1261749-34-1.[4][2][3] Retrieved from

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Sources

- [1. fluorochem.co.uk](http://1.fluorochem.co.uk) [fluorochem.co.uk]
- [2. 1-fluoro-4-iodobenzene | Sigma-Aldrich](http://2.1-fluoro-4-iodobenzene|Sigma-Aldrich) [sigmaaldrich.com]
- [3. 1261749-34-1|2-\(Chloromethyl\)-1-fluoro-4-iodo-benzene|2-\(Chloromethyl\)-1-fluoro-4-iodo-benzene|-范德生物科技公司](http://3.1261749-34-1|2-(Chloromethyl)-1-fluoro-4-iodo-benzene|2-(Chloromethyl)-1-fluoro-4-iodo-benzene|-范德生物科技公司) [bio-fount.com]
- [4. 2-Fluoro-5-iodobenzyl chloride CAS#: 1261749-34-1](http://4.2-Fluoro-5-iodobenzyl chloride CAS#: 1261749-34-1) [m.chemicalbook.com]
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